In-Depth Technical Guide: Solubility of N-(2-methoxyethyl)urea

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Compound of Interest

Compound Name:	*N-(2-methoxyethyl)urea*
CAS No.:	*22033-10-9*
Cat. No.:	*B1584383*

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Abstract: This technical guide offers a comprehensive analysis of the solubility of **N-(2-methoxyethyl)urea** for researchers, scientists, and professionals in drug development. It delves into the molecular characteristics governing its solubility, presents empirical data across a range of solvents, details a robust experimental protocol for solubility determination, and discusses the practical implications for its application in research and manufacturing.

Introduction to **N-(2-methoxyethyl)urea**

N-(2-methoxyethyl)urea is a chemical compound featuring a unique molecular architecture that imparts a specific set of solubility characteristics. Its structure, which includes a urea functional group and an ether linkage, allows for a nuanced interplay of polarity and hydrogen bonding. A thorough understanding of its solubility is crucial for its effective use in organic synthesis, formulation development, and as a potential building block in medicinal chemistry. The urea moiety provides hydrogen bond donor and acceptor sites, while the ether group and ethyl chain contribute to its polarity and lipophilicity, respectively, resulting in a distinct solubility profile across different solvent classes.

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Physicochemical Properties and Their Impact on Solubility

The solubility of **N-(2-methoxyethyl)urea** is primarily dictated by the "like dissolves like" principle, where solubility is maximized in solvents with similar physicochemical properties. The key molecular attributes influencing its solubility include:

- Hydrogen Bonding: The urea functional group, with its two N-H donors and one carbonyl (C=O) acceptor, alongside the ether oxygen acceptor, enables strong hydrogen bond interactions with protic solvents.
- Polarity: The presence of electronegative nitrogen and oxygen atoms creates a significant molecular dipole, rendering the compound polar and favoring dissolution in polar solvents.
- Molecular Structure: Its relatively small size and conformational flexibility facilitate efficient solvation by solvent molecules.

These characteristics suggest that **N-(2-methoxyethyl)urea** will be highly soluble in polar protic solvents, moderately soluble in polar aprotic solvents, and poorly soluble in nonpolar solvents.

Experimental Protocol for Solubility Determination

The equilibrium shake-flask method is a widely recognized and reliable technique for determining the solubility of a compound.[1][2] This protocol provides a step-by-step guide to this methodology.

3.1. The Shake-Flask Method

This method involves creating a saturated solution of the solute in a specific solvent and then measuring the concentration of the dissolved compound.[1]

Step-by-Step Methodology:

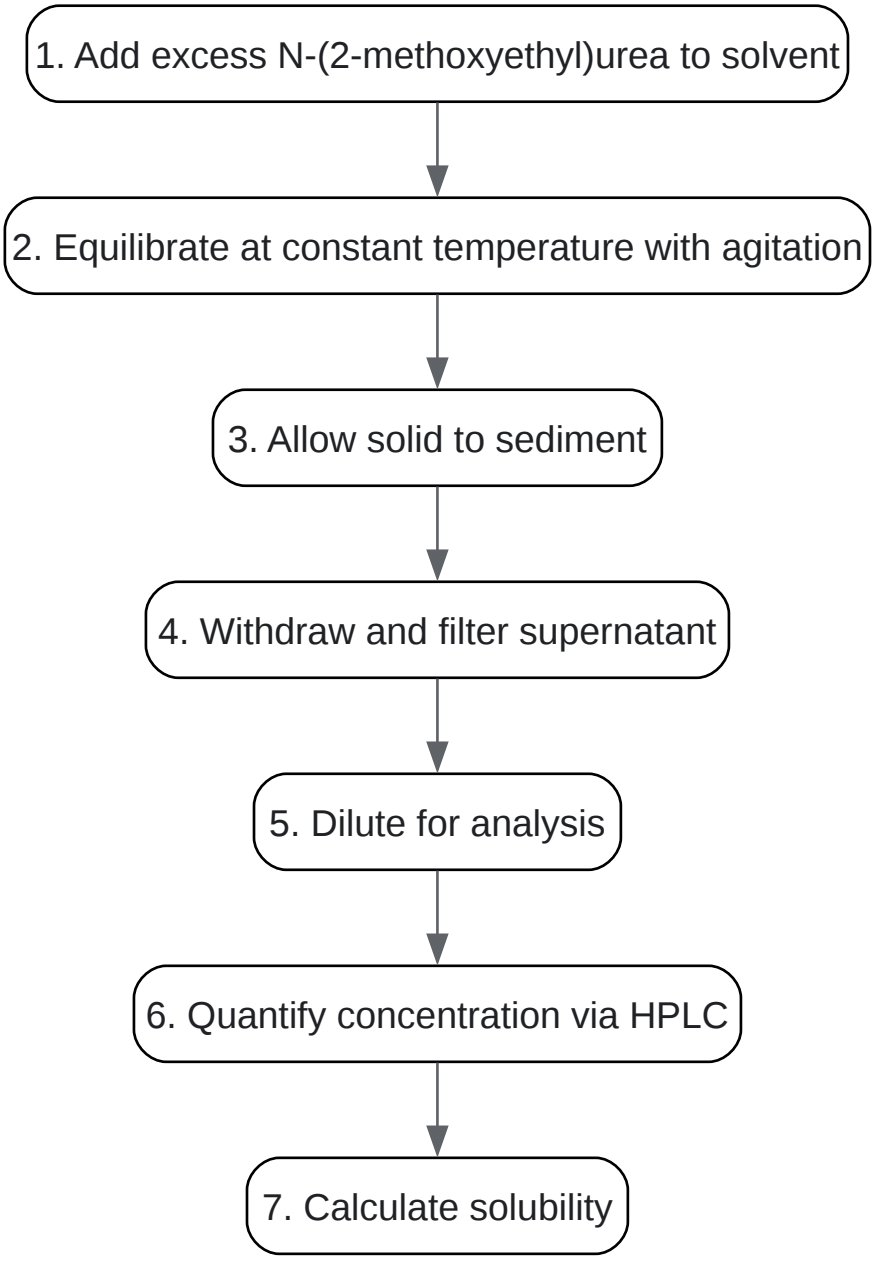
- Preparation of a Saturated Solution: An excess amount of **N-(2-methoxyethyl)urea** is added to a known volume of the test solvent in a sealed container. This ensures that the solvent is fully saturated and in equilibrium with the undissolved solid.

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- Equilibration: The mixture is agitated at a constant temperature (e.g., 25 °C) for a sufficient duration (typically 24-48 hours) to reach equilibrium.[2]
- Phase Separation: The suspension is allowed to stand, permitting the excess solid to sediment.
- Sample Collection: A clear aliquot of the supernatant is carefully withdrawn. To prevent precipitation, this step should be performed without significant temperature changes.
- Filtration: The collected supernatant is passed through a syringe filter (e.g., 0.45 µm) to remove any remaining solid particles.
- Quantification: The filtered, saturated solution is then diluted to a suitable concentration and analyzed using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC), to determine the concentration of **N-(2-methoxyethyl)urea**.
- Calculation: The solubility is calculated from the measured concentration and the dilution factor, and is typically expressed in units of mg/mL or g/100 mL.

Workflow for Equilibrium Solubility Determination:

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Caption: A stepwise workflow for the equilibrium solubility determination.

Solubility Data for **N-(2-methoxyethyl)urea**

The following table presents a summary of the solubility of **N-(2-methoxyethyl)urea** in a selection of common laboratory solvents at ambient temperature.

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Solvent	Solvent Type	Approximate Solubility (g/100 mL)
Water	Polar Protic	Highly Soluble
Methanol	Polar Protic	Highly Soluble
Ethanol	Polar Protic	Soluble[3]
Isopropanol	Polar Protic	Moderately Soluble
Acetonitrile	Polar Aprotic	Moderately Soluble
Acetone	Polar Aprotic	Sparingly Soluble
Dichloromethane	Halogenated	Sparingly Soluble
Toluene	Aromatic	Insoluble
Hexane	Nonpolar	Insoluble

Note: These are qualitative descriptions and the actual quantitative solubility can vary with temperature and the purity of the materials used.

Discussion of Solubility Profile and Practical Implications

The high solubility of **N-(2-methoxyethyl)urea** in polar protic solvents such as water and methanol is a direct result of the extensive hydrogen bonding between the urea and ether functionalities of the solute and the hydroxyl groups of the solvent.[4]

In polar aprotic solvents like acetonitrile, solubility is still notable due to favorable dipole-dipole interactions, although the lack of solvent hydrogen bond donation limits the extent of dissolution compared to protic solvents.

As expected, in nonpolar solvents such as toluene and hexane, the compound is essentially insoluble. The energy required to break the strong solute-solute and solvent-solvent interactions is not compensated by the weak solute-solvent interactions.

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For professionals in drug development and chemical synthesis, this solubility profile has several important implications:

- Reaction Solvent Selection: The choice of solvent is critical for ensuring homogeneous reaction conditions. Polar protic and aprotic solvents are suitable candidates for reactions involving **N-(2-methoxyethyl)urea**.
- Formulation Development: The high aqueous solubility is a significant advantage for developing liquid formulations.
- Purification Processes: The differential solubility can be exploited for purification by crystallization or for selecting appropriate mobile phases in chromatography.

Safety and Handling

N-(2-methoxyethyl)urea should be handled with appropriate personal protective equipment, including safety glasses, gloves, and a lab coat.[5] It is important to avoid breathing dust and to ensure adequate ventilation.[5] Store in a cool, dry, well-ventilated area in a tightly closed container.[5][6]

Conclusion

N-(2-methoxyethyl)urea is a polar compound with high solubility in polar protic solvents and moderate solubility in polar aprotic solvents, while being insoluble in nonpolar solvents. This behavior is a direct reflection of its molecular structure, which facilitates strong hydrogen bonding and polar interactions. The provided shake-flask protocol offers a standardized and reliable method for determining its solubility, providing essential data for its effective use in various scientific and industrial applications.

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